

In-Depth Technical Guide: Gas Chromatography of 2-Ethylbutyl Acetate

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Compound of Interest

Compound Name: **2-Ethylbutyl acetate**

Cat. No.: **B155402**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the gas chromatographic analysis of **2-Ethylbutyl acetate**, a significant flavor and fragrance compound. The following sections detail its retention characteristics and the experimental protocols for its analysis, designed to support research, quality control, and method development in relevant industries.

Gas Chromatography Data for 2-Ethylbutyl Acetate

The retention of **2-Ethylbutyl acetate** in gas chromatography is dependent on the analytical column and the experimental conditions. The Kovats retention index (RI) is a standardized measure, relative to n-alkanes, that helps in comparing retention data across different systems.

Parameter	Value	Column Type	Source
Kovats Retention Index	957, 959	Standard Non-Polar	[1]
Kovats Retention Index	1205	Standard Polar	[1]

Experimental Protocols for GC Analysis

Precise and reproducible analysis of **2-Ethylbutyl acetate** can be achieved using established methodologies. The following protocols are based on the development of comprehensive flavor

and fragrance databases by Agilent Technologies, which include **2-Ethylbutyl acetate**.[\[2\]](#)

Protocol 1: GC-FID Analysis

This method is suitable for quantification and routine analysis using a Flame Ionization Detector (FID).

- Instrumentation: Gas Chromatograph equipped with an FID.
- Column: Agilent HP-5, 50 m x 320 μ m x 1.05 μ m.[\[2\]](#)
- Temperature Program:[\[2\]](#)
 - Initial Temperature: 60°C, hold for 0 minutes.
 - Ramp Rate: 3°C/min.
 - Final Temperature: 240°C, hold for 0 minutes.
- Carrier Gas: Helium or Hydrogen.
- Injector: Split/Splitless, temperature appropriate for the solvent and analyte volatility.
- Detector: FID, temperature typically set higher than the final oven temperature.
- Retention Time Locking: For enhanced reproducibility, the method can be retention time locked to n-pentadecane at 70.000 minutes.[\[2\]](#)

Protocol 2: GC-MS Analysis

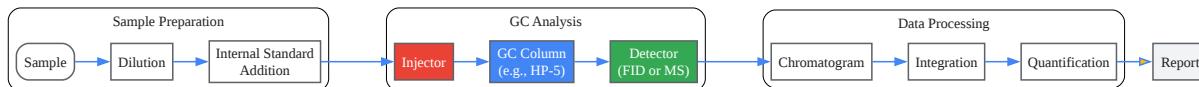
This method is ideal for identification and confirmation of **2-Ethylbutyl acetate**, utilizing a Mass Spectrometric detector (MSD).

- Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: Agilent HP-5MS, 30 m x 250 μ m x 0.25 μ m.[\[2\]](#)
- Temperature Program:[\[2\]](#)

- Initial Temperature: 50°C, hold for 0 minutes.
- Ramp Rate: 2°C/min.
- Final Temperature: 280°C, hold for 0 minutes.
- Carrier Gas: Helium.
- Injector: Split/Splitless, with appropriate temperature and split ratio.
- Detector: Mass Spectrometer, operated in a suitable scan or selected ion monitoring (SIM) mode.
- Retention Time Locking: For consistent identification, the method can be retention time locked to n-pentadecane at 27.500 minutes.[\[2\]](#)

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the gas chromatographic analysis of **2-Ethylbutyl acetate**.



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Gas Chromatography Workflow for **2-Ethylbutyl Acetate** Analysis.

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References

- 1. 2-Ethylbutyl acetate | C8H16O2 | CID 61448 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
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